

# understanding the hydrophilicity of DSPE-PEG1000-YIGSR

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## Compound of Interest

Compound Name: DSPE-PEG1000-YIGSR

Cat. No.: B039488

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An In-Depth Technical Guide to the Hydrophilicity of **DSPE-PEG1000-YIGSR**

## Introduction

1,2-distearoyl-sn-glycero-3-phosphoethanolamine-N-[amino(polyethylene glycol)-1000]-Tyr-Ile-Gly-Ser-Arg (**DSPE-PEG1000-YIGSR**) is a functionalized biopolymer increasingly utilized in advanced drug delivery systems, tissue engineering, and targeted therapeutics. Its architecture combines a phospholipid anchor (DSPE), a hydrophilic spacer (PEG1000), and a biologically active peptide (YIGSR). The hydrophilicity of this conjugate is a critical determinant of its in vivo and in vitro behavior, governing its solubility, stability in physiological media, circulation time, and interaction with biological interfaces.

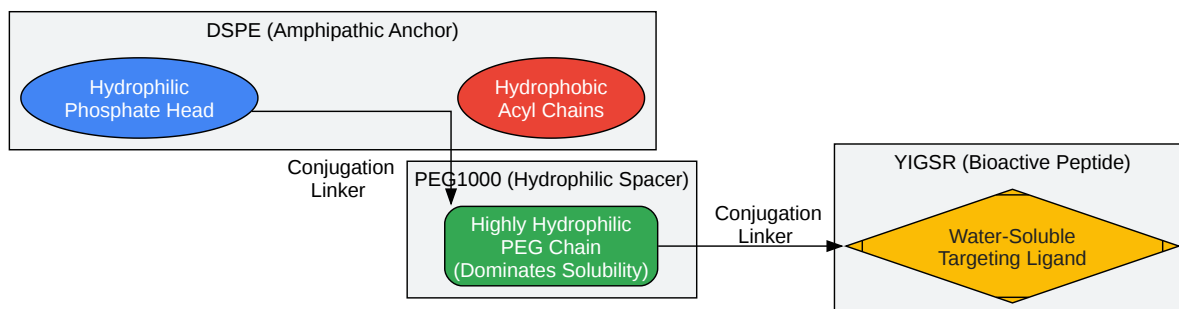
This technical guide provides a detailed examination of the core principles underlying the hydrophilicity of **DSPE-PEG1000-YIGSR**, supported by quantitative data, detailed experimental methodologies for its characterization, and visualizations of its structure and biological interactions.

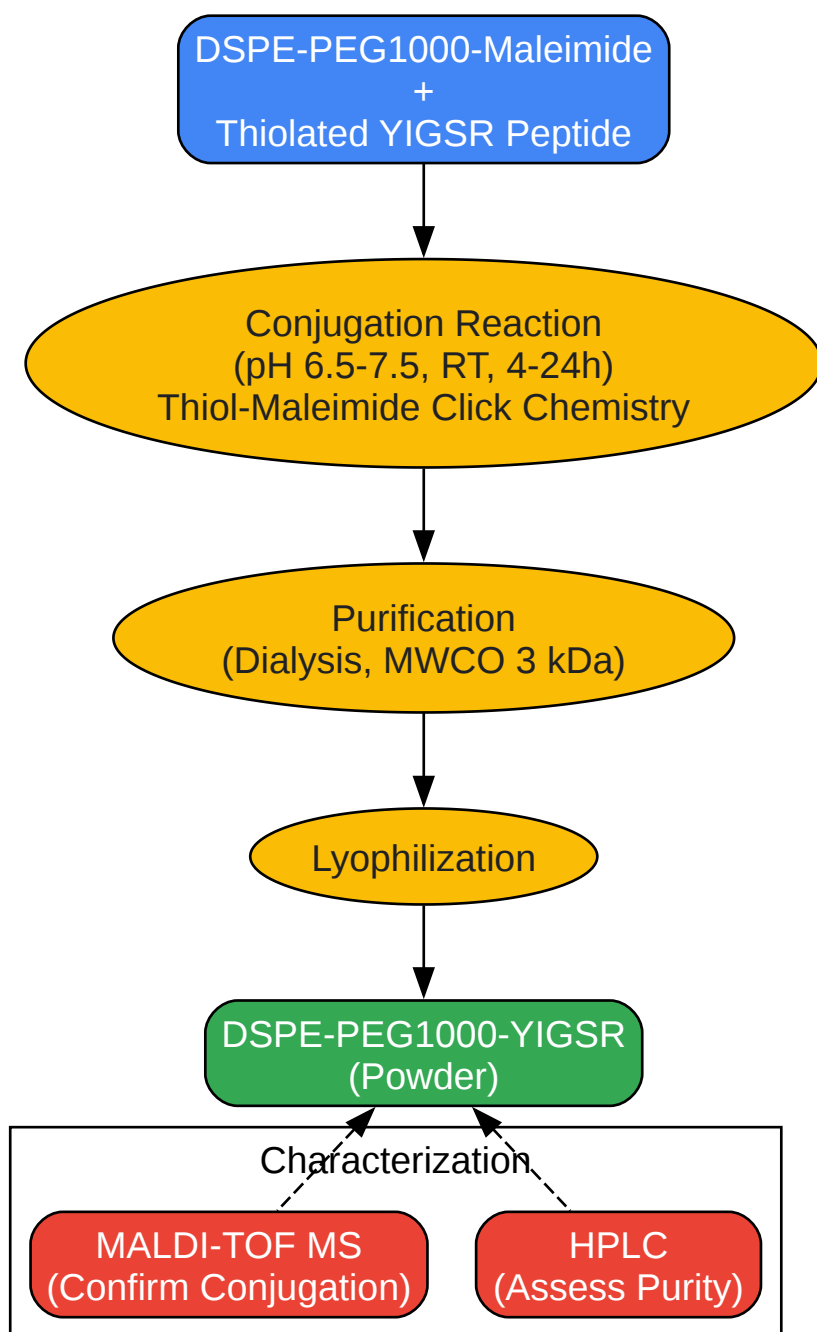
## Molecular Architecture and Contribution to Hydrophilicity

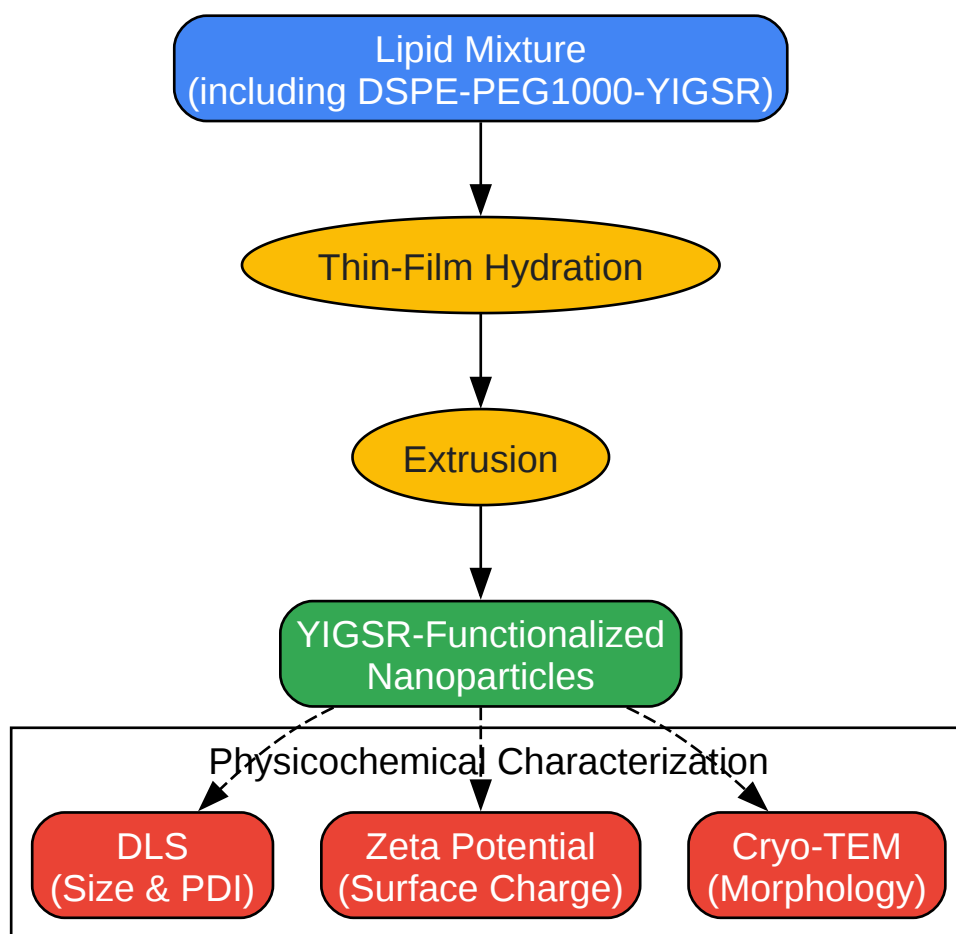
The overall hydrophilic character of **DSPE-PEG1000-YIGSR** is a composite of the properties of its three distinct molecular components. The dominant contributor is the polyethylene glycol

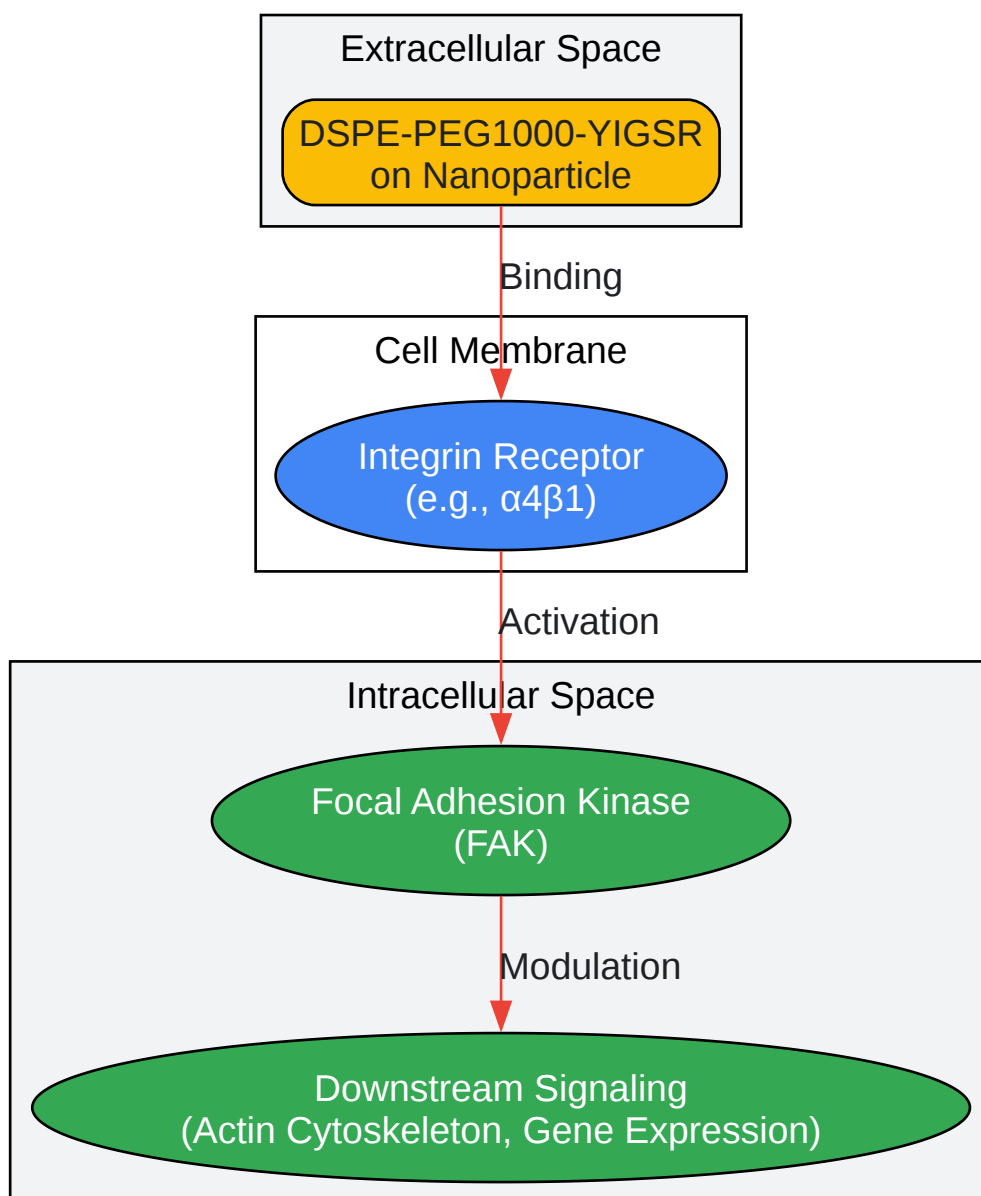
(PEG) chain, which effectively shields the hydrophobic DSPE anchor and presents the YIGSR peptide to the aqueous environment.

- **DSPE (1,2-distearoyl-sn-glycero-3-phosphoethanolamine):** This phospholipid is amphipathic. It consists of a polar, hydrophilic phosphate headgroup and two long, saturated 18-carbon stearoyl chains that form a nonpolar, hydrophobic tail. This structure allows it to anchor within lipid bilayers of nanoparticles like liposomes.
- **PEG1000 (Polyethylene Glycol, MW  $\approx$  1000 Da):** The PEG chain is exceptionally hydrophilic due to the abundance of ether oxygen atoms, which readily form hydrogen bonds with water molecules. This creates a hydration shell around the molecule, sterically hindering protein adsorption and preventing aggregation of nanoparticles, a feature often referred to as a "stealth" property.
- **YIGSR Peptide (Tyr-Ile-Gly-Ser-Arg):** This laminin-derived pentapeptide is soluble in water<sup>[1]</sup>. Its overall hydrophilicity is determined by the side chains of its constituent amino acids. While it contains a hydrophobic residue (Isoleucine), the presence of polar (Tyrosine, Serine) and charged (Arginine) residues ensures its exposure and availability for receptor binding in an aqueous medium.









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## References

- 1. Laminin Peptide YIGSR - LKT Labs [lktlabs.com]
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